

Introduction to Zebrafish as a Model for Angiogenesis Screening

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Compound of Interest

Compound Name: DP00477
Cat. No.: B10854914

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The zebrafish has emerged as a powerful in vivo model for phenotype-based small molecule screening.^[1] Its suitability for this purpose stems from several key advantages, including the high degree of genetic conservation with humans, rapid external development of transparent embryos, and permeability to small molecules administered directly in the water.^{[2][3]} These features allow for the direct, non-invasive observation of developmental processes, such as angiogenesis, in a whole-organism context.^{[2][4]} Chemical-genetic screens in zebrafish enable the identification of compounds that modulate specific biological pathways and can reveal novel therapeutic candidates and their targets.

Quantitative Data Summary

The following tables represent typical quantitative data generated from a zebrafish chemical-genetic screen for anti-angiogenic compounds. This data is illustrative and compiled from methodologies described in the cited literature.

Table 1: Summary of Hypothetical Primary Screen Hits

| Compound ID | Concentration (μM) | Phenotype Observed | Hit Confidence (1-5) |
|-------------|--------------------|--|----------------------|
| DP00477-A | 10 | Inhibition of intersegmental vessel (ISV) growth | 5 |
| DP00477-B | 10 | Pericardial edema, general toxicity | 2 |
| DP00477-C | 10 | No observable phenotype | 1 |
| DP00477-D | 5 | Truncated ISV development | 4 |
| DP00477-E | 20 | Complete absence of ISVs | 5 |

Table 2: Dose-Response Analysis of Lead Compound **DP00477-E**

| Concentration (μM) | % of Embryos with ISV Defects | Average ISV Length (μm) | Standard Deviation |
|--------------------|-------------------------------|-------------------------|--------------------|
| 0 (Control) | 2% | 250 | 15.2 |
| 1 | 15% | 210 | 20.5 |
| 5 | 45% | 150 | 35.1 |
| 10 | 85% | 75 | 25.8 |
| 20 | 98% | 10 | 5.3 |

Experimental Protocols

Zebrafish Husbandry and Embryo Collection

- Zebrafish Lines: Transgenic lines expressing fluorescent proteins in the vasculature, such as Tg(fli1:EGFP) or Tg(kdrl:EGFP), are used for easy visualization of blood vessels.

- **Breeding:** Adult zebrafish are maintained on a 14/10-hour light/dark cycle. Embryos are collected from natural spawning induced by the onset of light.
- **Embryo Media:** Collected embryos are washed and maintained in E3 embryo medium (5 mM NaCl, 0.17 mM KCl, 0.33 mM CaCl₂, 0.33 mM MgSO₄, buffered with sodium bicarbonate).

Chemical Screen Protocol

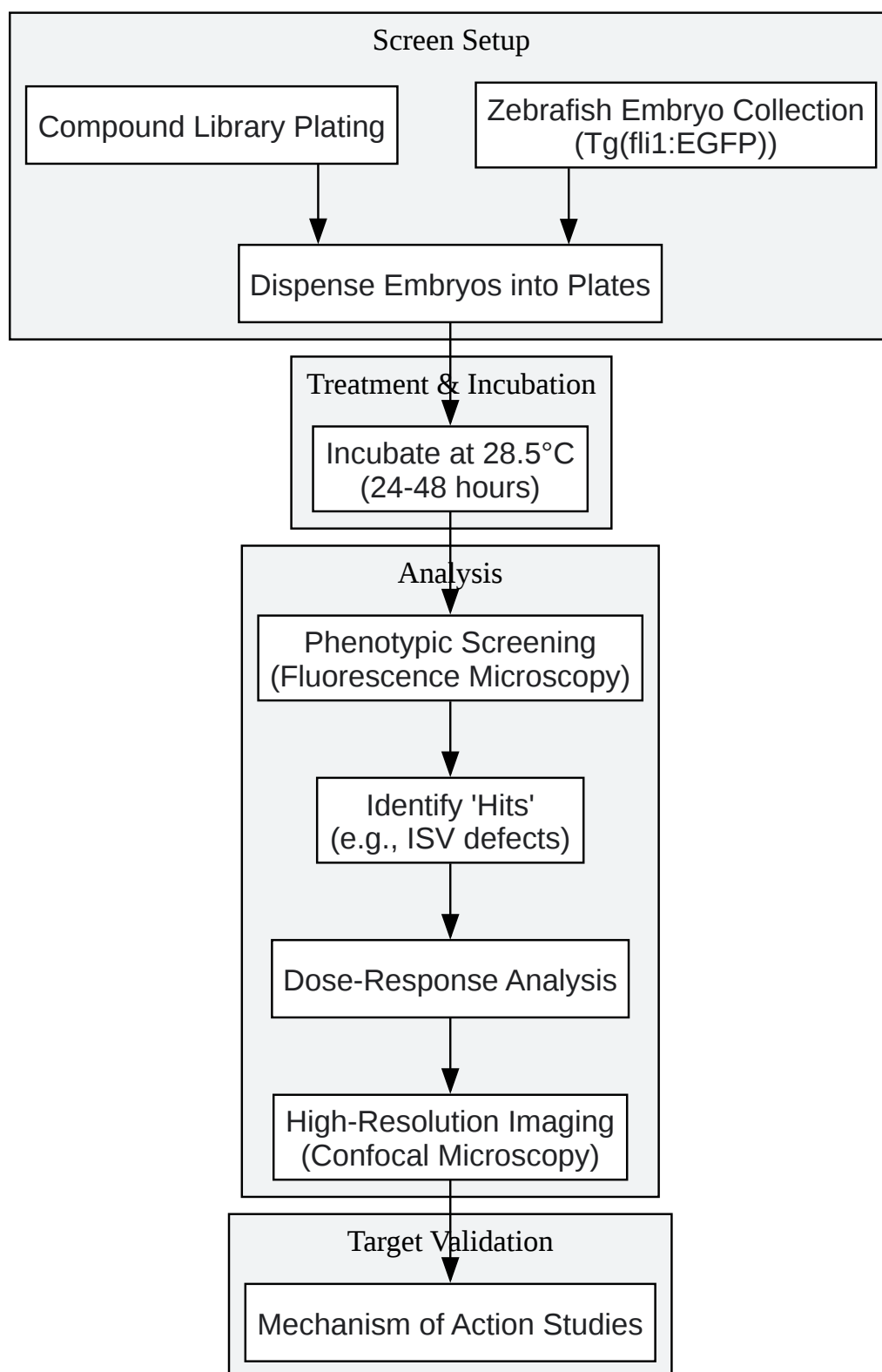
- **Compound Plating:** A library of small molecules is arrayed in 96- or 384-well plates. Compounds are typically dissolved in dimethyl sulfoxide (DMSO).
- **Embryo Dispensing:** At 4-6 hours post-fertilization (hpf), single viable embryos are dispensed into each well of the compound-containing plates.
- **Incubation:** Plates are incubated at 28.5°C for 24-48 hours.
- **Phenotypic Analysis:** Embryos are dechorionated and screened for vascular defects using a fluorescence dissecting microscope. Key endpoints include the presence, patterning, and length of intersegmental vessels (ISVs). Overt toxicity, developmental delay, and morphological abnormalities are also recorded.
- **Hit Validation and Secondary Screens:** Putative hits are re-tested in a dose-response manner to confirm the phenotype and determine the effective concentration range.

Imaging and Data Analysis

- **Microscopy:** Live embryos are anesthetized with tricaine (MS-222) and mounted in methylcellulose for imaging on a confocal or high-content imaging system.
- **Image Analysis:** Quantitative analysis of vascular structures can be performed using image analysis software to measure vessel length, branching, and area.

Signaling Pathways and Workflows

Zebrafish Chemical Screen Workflow

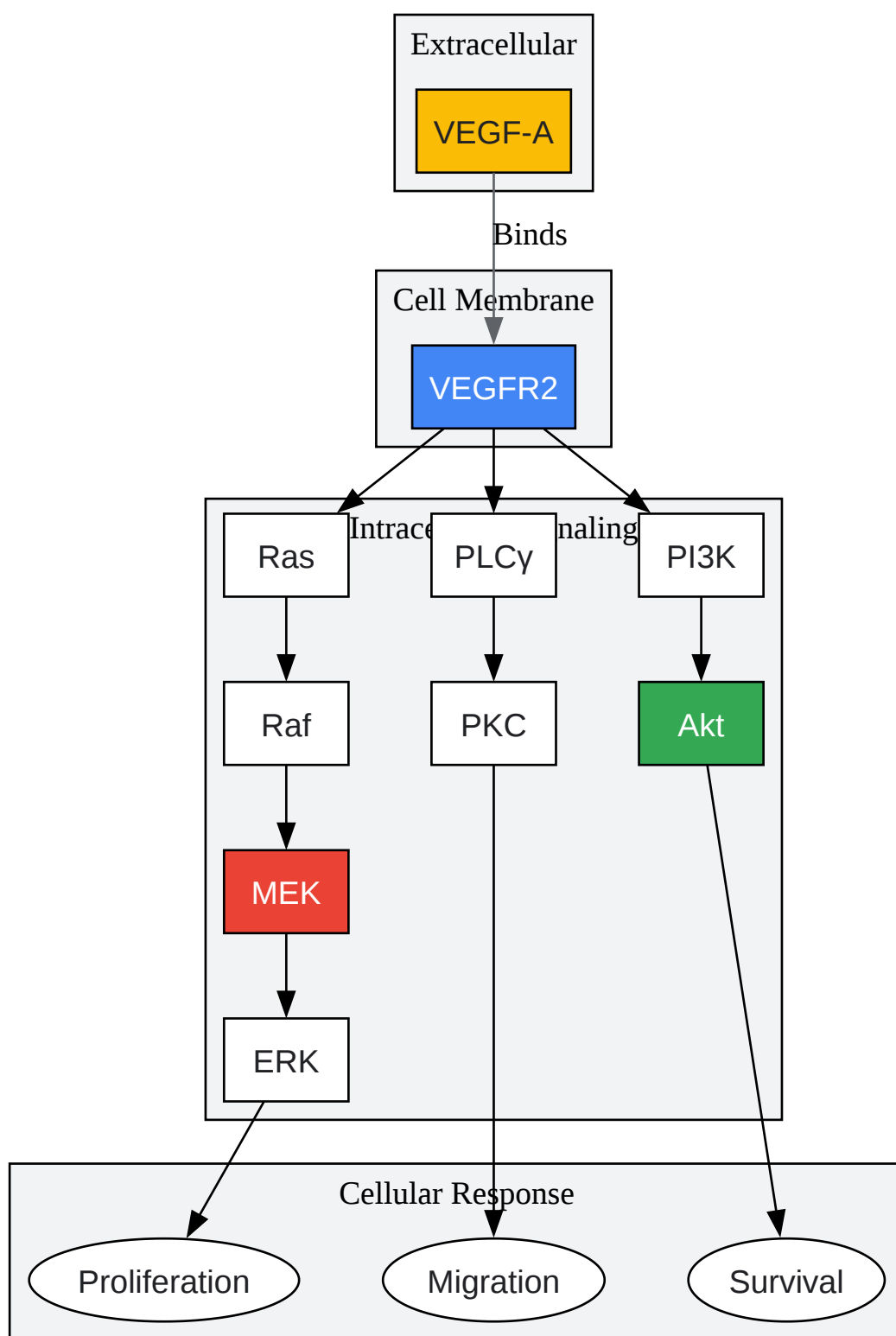


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Caption: Workflow for a zebrafish-based chemical screen for angiogenesis inhibitors.

Simplified VEGF Signaling Pathway in Angiogenesis

Vascular Endothelial Growth Factor (VEGF) signaling is a critical pathway in angiogenesis and a common target for anti-angiogenic drugs.



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Caption: Simplified overview of the VEGF signaling pathway in endothelial cells.

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References

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